

An In-depth Technical Guide to 2-Methoxyresorcinol: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *2-Methoxyresorcinol*

Cat. No.: *B015789*

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This guide provides a comprehensive technical overview of **2-Methoxyresorcinol**, a versatile aromatic compound with significant applications in the pharmaceutical, cosmetic, and materials science industries. Intended for researchers, scientists, and drug development professionals, this document delves into the core chemical and physical properties, synthesis methodologies, reactivity, and diverse applications of this important molecule.

Introduction to 2-Methoxyresorcinol

2-Methoxyresorcinol, systematically known as 2-methoxybenzene-1,3-diol, is a derivative of resorcinol. Its structure is characterized by a benzene ring substituted with two hydroxyl groups at positions 1 and 3, and a methoxy group at position 2.^{[1][2]} This arrangement of functional groups imparts a unique combination of properties, including antioxidant and antimicrobial activities, and makes it a valuable intermediate in organic synthesis.^[3] The presence of both hydroxyl and methoxy groups influences its solubility, reactivity, and biological activity, with the methoxy group enhancing its lipophilicity.^[3]

Synonyms and Identifiers

A clear and unambiguous identification of chemical compounds is crucial in research and development. **2-Methoxyresorcinol** is known by several names and is registered under various chemical identifiers.

Identifier Type	Identifier
IUPAC Name	2-methoxybenzene-1,3-diol[1][2]
CAS Number	29267-67-2[1][2]
Molecular Formula	C ₇ H ₈ O ₃ [1][2]
Molecular Weight	140.14 g/mol [1][2]
InChI	InChI=1S/C7H8O3/c1-10-7-5(8)3-2-4-6(7)9/h2-4,8-9H,1H3[1][2]
InChIKey	QFYYAIBEHOEZKC-UHFFFAOYSA-N[1][2]
SMILES	COC1=C(C=CC=C1O)O[1][2]
EC Number	249-542-1[2]
UNII	3UW7031F6P[2]

Common Synonyms:

- 1,3-Benzenediol, 2-methoxy-[1][4]
- 1,3-Dihydroxy-2-methoxybenzene[1][2]
- 2,6-Dihydroxyanisole[5]
- 2-Methoxy-1,3-benzenediol[1][2]
- 2-O-Methylpyrogallol[1][2]
- Pyrogallol-2-methyl Ether[1][6]

Chemical and Physical Properties

The physicochemical properties of **2-Methoxyresorcinol** are fundamental to its application and handling. It typically appears as a white to off-white crystalline solid.[3]

Property	Value	Source
Melting Point	82-88 °C	[7][8]
Boiling Point	196.62 °C (rough estimate)	[8]
Solubility	Soluble in organic solvents, with limited solubility in water. Slightly soluble in Chloroform and Methanol.	[3][8]
pKa	9.45 ± 0.10 (Predicted)	[8]
Appearance	White to off-white crystalline solid	[3]

Synthesis of 2-Methoxyresorcinol

The synthesis of **2-Methoxyresorcinol** can be achieved through various routes, with the choice of method often depending on the desired scale, purity, and available starting materials.

Methylation of Resorcinol

A common laboratory-scale synthesis involves the direct methylation of resorcinol. This reaction typically employs a methylating agent such as dimethyl sulfate or methyl iodide in the presence of a base.[1]

Synthesis via 5-Bromo-2-methoxyresorcinol Intermediate

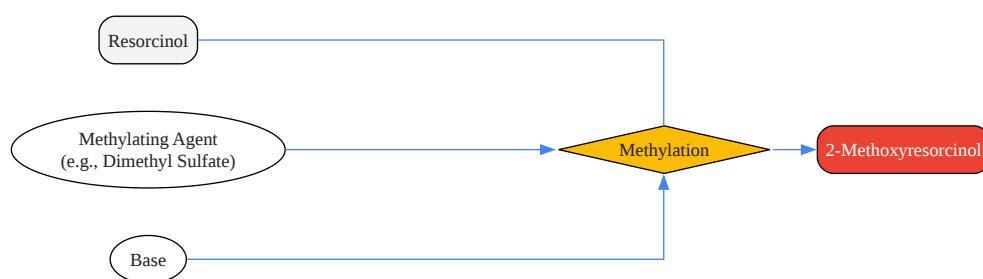
A more advanced and regioselective method involves the use of a 5-bromo-**2-methoxyresorcinol** intermediate.[1] This approach offers greater control over the substitution pattern on the aromatic ring. The subsequent debromination of this intermediate can be achieved through methods like catalytic hydrogenation.[1]

Zinc Dichloride-Mediated Reactions

Catalytic methods utilizing Lewis acids like zinc dichloride can enhance the reactivity and selectivity of the synthesis.[1] These reactions often involve the treatment of resorcinol

derivatives with methylating agents in the presence of catalytic amounts of zinc dichloride.[1]

Figure 1: General scheme for the synthesis of 2-Methoxyresorcinol via methylation of resorcinol.



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Caption: A simplified workflow for the synthesis of **2-Methoxyresorcinol**.

Detailed Experimental Protocol: Synthesis via Methylation of Resorcinol

Disclaimer: This protocol is for informational purposes only and should be performed by qualified personnel in a controlled laboratory setting with appropriate safety precautions.

Materials:

- Resorcinol
- Dimethyl sulfate
- Sodium hydroxide
- Diethyl ether

- Hydrochloric acid
- Anhydrous magnesium sulfate
- Deionized water

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser, dissolve resorcinol in a solution of sodium hydroxide in deionized water.
- Cool the reaction mixture in an ice bath.
- Slowly add dimethyl sulfate to the cooled solution via the dropping funnel with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Acidify the reaction mixture with hydrochloric acid to a neutral pH.
- Extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **2-Methoxyresorcinol** by recrystallization or column chromatography.

Chemical Reactions and Reactivity

The chemical reactivity of **2-Methoxyresorcinol** is dictated by its functional groups: the two hydroxyl groups and the methoxy group on the electron-rich aromatic ring.

- Oxidation: The hydroxyl groups make the molecule susceptible to oxidation, which can lead to the formation of quinones or other oxidized derivatives.[\[1\]](#)

- Electrophilic Aromatic Substitution: The electron-donating nature of the hydroxyl and methoxy groups activates the aromatic ring towards electrophilic substitution reactions, allowing for further functionalization.[1]
- Condensation Reactions: **2-Methoxyresorcinol** can undergo condensation reactions with aldehydes and ketones to form a variety of more complex molecules.[1]
- Chelation: The presence of adjacent hydroxyl and methoxy groups allows for the chelation of metal ions, a property that is being explored in materials science for the development of metal-organic frameworks (MOFs).[1]

Applications

The unique structural features of **2-Methoxyresorcinol** have led to its application in several fields:

- Pharmaceuticals: Its antioxidant and anti-inflammatory properties are of interest in the development of drugs targeting conditions related to oxidative stress.[1] It has also been investigated for its potential to inhibit the growth of tumor cells.
- Cosmetics: In the cosmetics industry, **2-Methoxyresorcinol** is utilized for its skin-lightening effects, potentially through the inhibition of the enzyme tyrosinase, which is involved in melanin production.[3] It also serves as an antioxidant agent in cosmetic formulations.[1]
- Organic Synthesis: It is a valuable building block in organic synthesis for the creation of more complex molecules.[1]
- Materials Science: Its ability to chelate metal ions is being explored for the development of novel materials such as metal-organic frameworks.[1]

Analytical Methods

The analysis and purification of **2-Methoxyresorcinol** are critical for its use in research and commercial applications.

Spectroscopic Analysis

- Mass Spectrometry (MS): GC-MS and LC-MS are powerful techniques for the identification and quantification of **2-Methoxyresorcinol**.^[2]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule.^[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are essential for the structural elucidation and purity assessment of **2-Methoxyresorcinol**.

Chromatographic Separation and Purification

- High-Performance Liquid Chromatography (HPLC): HPLC is a widely used technique for the separation, quantification, and purification of **2-Methoxyresorcinol** and related compounds.
- Gas Chromatography (GC): GC can be employed for the analysis of **2-Methoxyresorcinol**, often in combination with mass spectrometry.
- Recrystallization: Recrystallization is a common method for the purification of solid **2-Methoxyresorcinol**. The choice of solvent is crucial and can be determined based on the solubility data. A solvent system in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures is ideal.

Conclusion

2-Methoxyresorcinol is a multifunctional aromatic compound with a growing number of applications in diverse scientific and industrial fields. Its unique combination of hydroxyl and methoxy functional groups provides a platform for a wide range of chemical transformations and imparts valuable biological activities. A thorough understanding of its synthesis, properties, and reactivity is essential for harnessing its full potential in the development of new pharmaceuticals, cosmetics, and advanced materials.

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